Technical Support Center: Purification of Calcium Diiodide Tetrahydrate

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Compound of Interest

Compound Name:	*Calcium;diiodide;tetrahydrate*
CAS No.:	*13640-62-5*
Cat. No.:	*B088675*

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Welcome to the technical support center for the purification of calcium diiodide tetrahydrate. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on common purification methods, troubleshooting potential issues, and answers to frequently asked questions.

Frequently Asked Questions (FAQs)

Q1: What are the common impurities in commercial calcium diiodide tetrahydrate?

A1: Commercial grades of calcium diiodide can contain several impurities. Due to its hygroscopic nature, excess water is a common impurity. Decomposition due to exposure to air and light can lead to the formation of elemental iodine (I_2), which imparts a yellow or brownish color to the salt.[1] Other potential impurities can include calcium carbonate, resulting from the reaction of calcium hydroxide with atmospheric carbon dioxide, and trace amounts of other halide salts.

Q2: Why has my calcium diiodide tetrahydrate turned yellow or brown?

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A2: The discoloration of calcium diiodide tetrahydrate is primarily due to the oxidation of iodide ions (I^-) to elemental iodine (I_2) by atmospheric oxygen. This process is accelerated by exposure to light and moisture. The liberated iodine is responsible for the characteristic yellow to brown color of impure samples.[1]

Q3: What are the key safety precautions to take when handling calcium diiodide?

A3: Calcium diiodide is hygroscopic and light-sensitive, so it should be handled in a dry, inert atmosphere (e.g., in a glovebox) as much as possible. Avoid inhalation of dust and contact with skin and eyes. It is incompatible with strong oxidizing agents and strong acids. When heating, be aware of potential decomposition, which can release iodine vapor.

Q4: How should I store purified calcium diiodide tetrahydrate?

A4: To prevent degradation, purified calcium diiodide tetrahydrate should be stored in a tightly sealed, opaque container to protect it from moisture and light. Storing under an inert atmosphere, such as nitrogen or argon, is highly recommended to minimize oxidation.

Troubleshooting Guide

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Problem	Possible Cause(s)	Recommended Solution(s)
Difficulty dissolving the salt in acetone.	1. The acetone may contain too much water, reducing the solubility of the anhydrous salt. 2. The salt may have significant insoluble impurities (e.g., calcium carbonate).	1. Use anhydrous acetone for dissolution. 2. Filter the solution after dissolution to remove any insoluble material.
The purified salt is still discolored (yellow/brown).	1. Incomplete removal of elemental iodine during purification. 2. Decomposition of the salt during the drying process due to excessive heat or exposure to air.	1. Ensure thorough washing of the crystals with cold diethyl ether to remove residual iodine. 2. Dry the purified crystals under vacuum at a low temperature to prevent thermal decomposition.
Low yield of purified crystals.	1. Using an excessive amount of acetone for dissolution, leading to a less saturated solution. 2. Premature crystallization during filtration. 3. Incomplete precipitation by diethyl ether.	1. Use the minimum amount of warm acetone required to dissolve the salt completely. 2. Warm the filtration apparatus (funnel and receiving flask) to prevent the solution from cooling and crystallizing prematurely. 3. Add diethyl ether slowly with stirring until precipitation is complete. Cool the mixture to maximize crystal formation.
The purified salt quickly becomes sticky or deliquesces.	1. The salt is highly hygroscopic and is absorbing moisture from the air. 2. Incomplete drying of the purified crystals.	1. Handle the purified salt in a dry atmosphere (e.g., a glovebox or under a stream of dry inert gas). 2. Ensure the crystals are thoroughly dried under vacuum and immediately transferred to a tightly sealed container for storage.

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Experimental Protocols

Recrystallization of Calcium Diiodide Tetrahydrate from Acetone/Diethyl Ether

This method is effective for removing elemental iodine and other soluble impurities.

Materials:

- Impure calcium diiodide tetrahydrate
- Anhydrous acetone
- Anhydrous diethyl ether
- Schlenk flask or similar inert atmosphere glassware
- Filter funnel and filter paper
- Vacuum pump

Procedure:

- Dissolution: In a Schlenk flask under an inert atmosphere (e.g., nitrogen or argon), add the impure calcium diiodide tetrahydrate. Gently warm the flask while adding a minimal amount of anhydrous acetone to dissolve the salt completely.
- Filtration (Optional): If insoluble impurities are present, perform a hot filtration under an inert atmosphere to remove them.
- Precipitation: Slowly add anhydrous diethyl ether to the acetone solution with continuous stirring. The calcium diiodide will precipitate as it is less soluble in the acetone/ether mixture.
- Crystallization: Continue adding diethyl ether until the precipitation appears complete. To maximize the yield, cool the mixture in an ice bath for 30 minutes.
- Isolation of Crystals: Collect the purified crystals by vacuum filtration under an inert atmosphere.

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- Washing: Wash the crystals with a small amount of cold, anhydrous diethyl ether to remove any remaining soluble impurities.
- Drying: Dry the purified crystals under high vacuum to remove all traces of solvent.

Quantitative Data

The purity of the calcium diiodide can be assessed by determining the percentage of calcium and iodide. The following table provides theoretical and acceptable ranges for high-purity calcium diiodide tetrahydrate.

Parameter	Theoretical Value (%)	Acceptable Range for High Purity (%)	Analytical Method
Calcium (Ca^{2+})	10.95	10.8 - 11.1	Complexometric titration with EDTA
Iodide (I^-)	69.34	68.5 - 69.5	Potentiometric titration with silver nitrate

Visualizations

Experimental Workflow for Recrystallization

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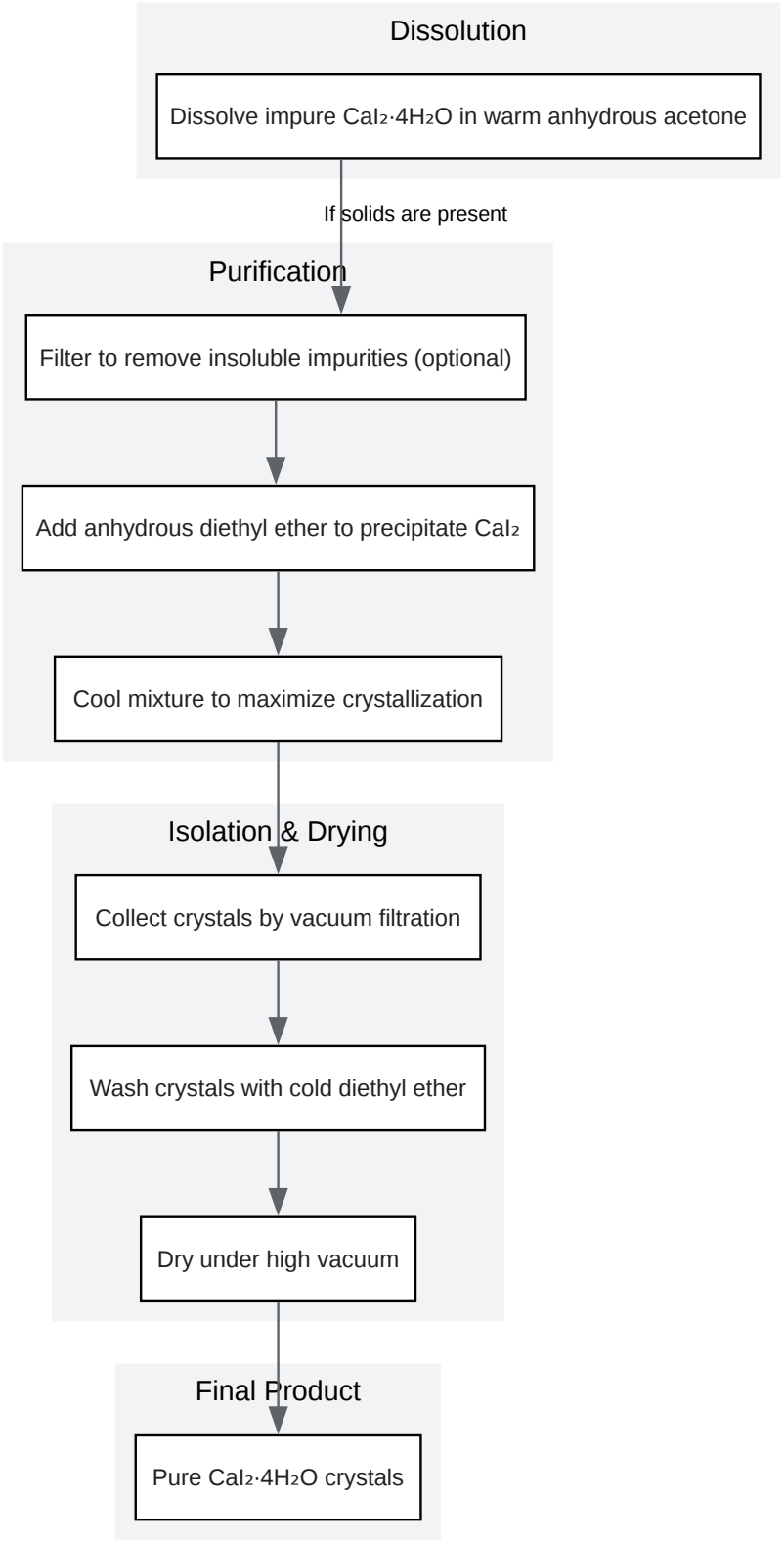

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Caption: Workflow for the purification of calcium diiodide tetrahydrate.

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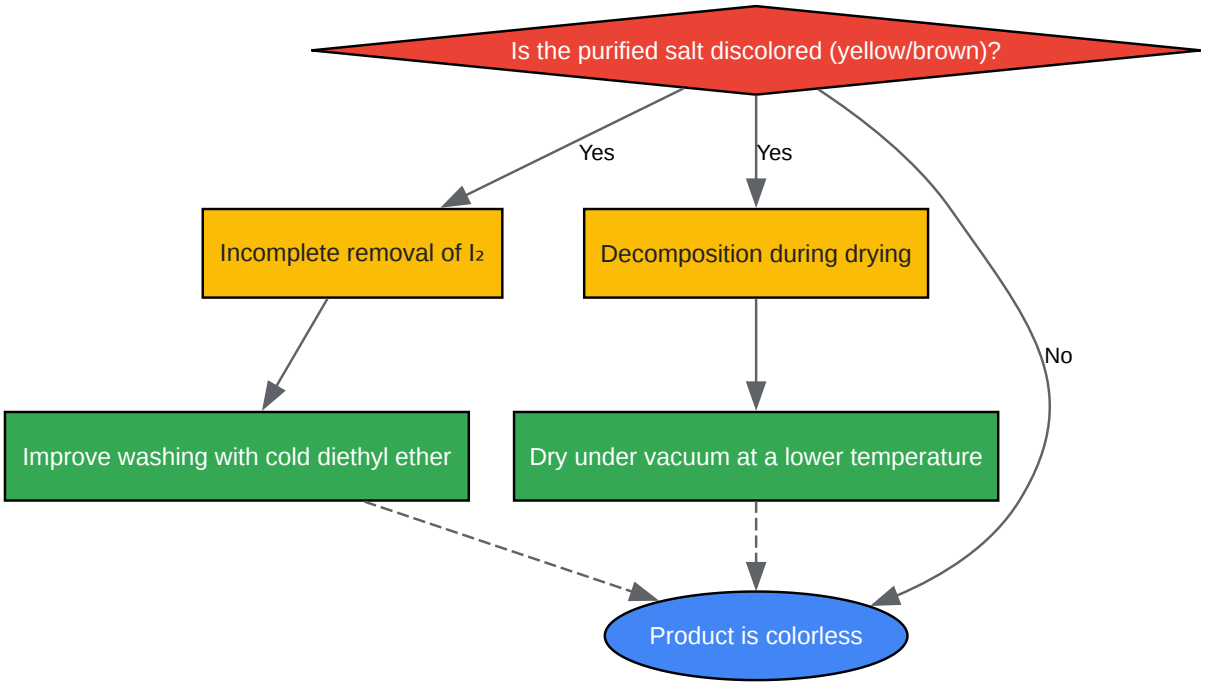
Troubleshooting Logic for Discolored Product



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Caption: Troubleshooting guide for a discolored final product.

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References

- 1. Cas 10102-68-8,CALCIUM IODIDE | lookchem [lookchem.com]
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